

Ethyl 1-benzyl-4-oxopiperidine-3-carboxylate hydrochloride safety and handling

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Compound of Interest

Compound Name: *Ethyl 1-benzyl-4-oxopiperidine-3-carboxylate hydrochloride*

Cat. No.: B075784

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An In-Depth Technical Guide to the Safe Handling of **Ethyl 1-benzyl-4-oxopiperidine-3-carboxylate hydrochloride**

This document provides a comprehensive technical guide for researchers, scientists, and drug development professionals on the safe handling, storage, and emergency management of **Ethyl 1-benzyl-4-oxopiperidine-3-carboxylate hydrochloride**. The protocols and information herein are synthesized from authoritative safety data sheets and chemical databases to ensure scientific integrity and promote a culture of safety in the laboratory.

Section 1: Compound Profile and Strategic Importance

Ethyl 1-benzyl-4-oxopiperidine-3-carboxylate hydrochloride is a heterocyclic compound widely utilized as a key building block and pharmaceutical intermediate.^{[1][2]} Its structural features, including the piperidine ring and reactive carbonyl group, make it a valuable precursor in the synthesis of complex molecules, particularly those targeting the central nervous system (CNS).^{[1][3][4]} Understanding its properties is the first step toward safe and effective utilization in research and development.

This compound is typically encountered as a white to beige or brown crystalline powder.^{[1][5]} Due to its role as a synthetic intermediate, laboratory personnel are likely to handle it in its solid form, necessitating specific controls to mitigate the risks associated with airborne particulates.

Chemical Identification Data

Proper identification is critical for safety and regulatory compliance. The following table summarizes the key identifiers for this compound.

Identifier	Value	Source(s)
Chemical Name	Ethyl 1-benzyl-4-oxopiperidine-3-carboxylate hydrochloride	[6]
Synonyms	1-Benzyl-3-carbethoxy-4-piperidone hydrochloride, Ethyl N-benzyl-3-oxopiperidine-4-carboxylate hydrochloride	[3][7]
CAS Number	52763-21-0	[7][8]
Molecular Formula	C ₁₅ H ₁₉ NO ₃ · HCl	[7][8]
Molecular Weight	297.78 g/mol	[6][8]
Appearance	White to brown crystalline powder	[1][5]

Physicochemical Properties

These properties influence storage conditions, handling procedures, and potential reactivity.

Property	Value	Source(s)
Melting Point	160 - 165 °C (decomposes)	[7]
Flash Point	Not applicable / No information available	[7][8]
Solubility	Soluble in Methanol (as part of an NH ₄ OH solution)	[1][8]
Stability	Stable under normal temperatures and pressures	[1]

Section 2: Hazard Analysis and Risk Mitigation

A thorough understanding of the specific hazards associated with **Ethyl 1-benzyl-4-oxopiperidine-3-carboxylate hydrochloride** is fundamental to establishing a safe working environment. The primary risks associated with this solid compound are irritation upon contact with the skin, eyes, and respiratory system.[\[9\]](#)

GHS Classification and Precautionary Measures

The Globally Harmonized System (GHS) provides a standardized framework for hazard communication. The classification for this compound necessitates specific handling protocols to avoid exposure.[\[6\]](#)

GHS Classification	Hazard Statement (H-Code)	Signal Word	Pictogram
Skin Corrosion/Irritation	H315: Causes skin irritation	Warning	
Serious Eye Damage/Irritation	H319: Causes serious eye irritation	Warning	
Specific Target Organ Toxicity (Single Exposure)	H335: May cause respiratory irritation	Warning	

Precautionary Statements (P-Codes) - Abridged:[\[9\]](#)

- P261: Avoid breathing dust.
- P280: Wear protective gloves/eye protection/face protection.
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Incompatibilities and Hazardous Decomposition

To prevent unwanted and potentially hazardous reactions, this compound should be stored away from incompatible materials.

- Incompatible Materials: Strong oxidizing agents.[10]
- Hazardous Decomposition Products: Upon thermal decomposition, this compound can release irritating and toxic gases, including nitrogen oxides (NOx), carbon monoxide (CO), carbon dioxide (CO₂), and hydrogen chloride gas.[7][11]

Section 3: Standard Operating Protocol for Safe Laboratory Handling

The following protocols are designed to minimize exposure and ensure the safe handling of **Ethyl 1-benzyl-4-oxopiperidine-3-carboxylate hydrochloride** from storage to use. The causality behind these steps is the compound's nature as a fine, irritant powder.

Engineering Controls

The primary engineering control is to prevent the generation and inhalation of dust.

- Ventilation: All handling of the solid compound, especially weighing and transferring, must be performed in a certified chemical fume hood or a ventilated balance enclosure.[7][9] This captures any airborne particles at the source.
- Eyewash and Safety Shower: An operational and easily accessible emergency eyewash station and safety shower must be located in the immediate vicinity of the handling area.[9]

Personal Protective Equipment (PPE)

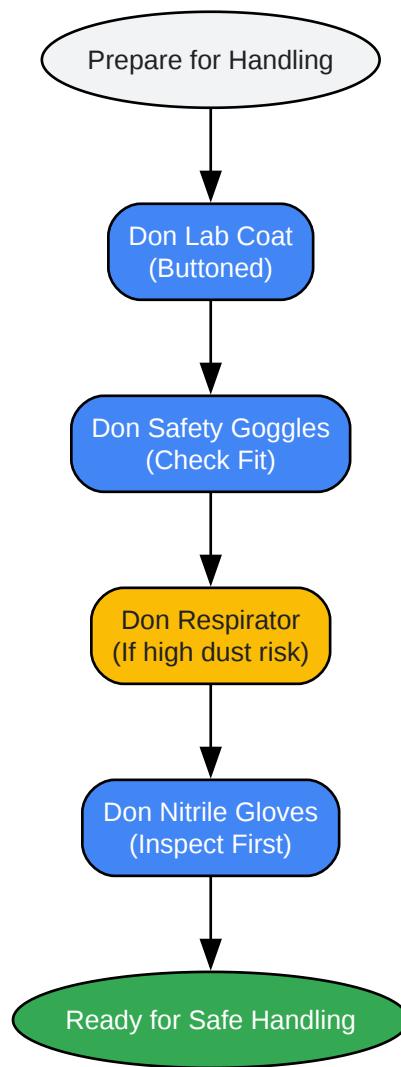
PPE is the last line of defense and must be selected based on the specific hazards.

Mandatory PPE Protocol:

- Hand Protection: Wear nitrile rubber gloves.[7] Inspect gloves for any tears or punctures before use. Double-gloving is recommended for extended procedures.
- Eye Protection: Chemical safety goggles conforming to European Standard EN166 or OSHA's 29 CFR 1910.133 regulations are required.[7][10] A face shield should be used in

addition to goggles when there is a significant risk of splashing or dust generation.

- **Respiratory Protection:** For operations with a high potential for dust generation, a NIOSH/MSHA or European Standard EN 136 approved respirator with a particulate filter (e.g., N95) is necessary.^[8]
- **Body Protection:** A standard laboratory coat is required. Ensure it is fully buttoned. For larger quantities, a chemically resistant apron is advisable.



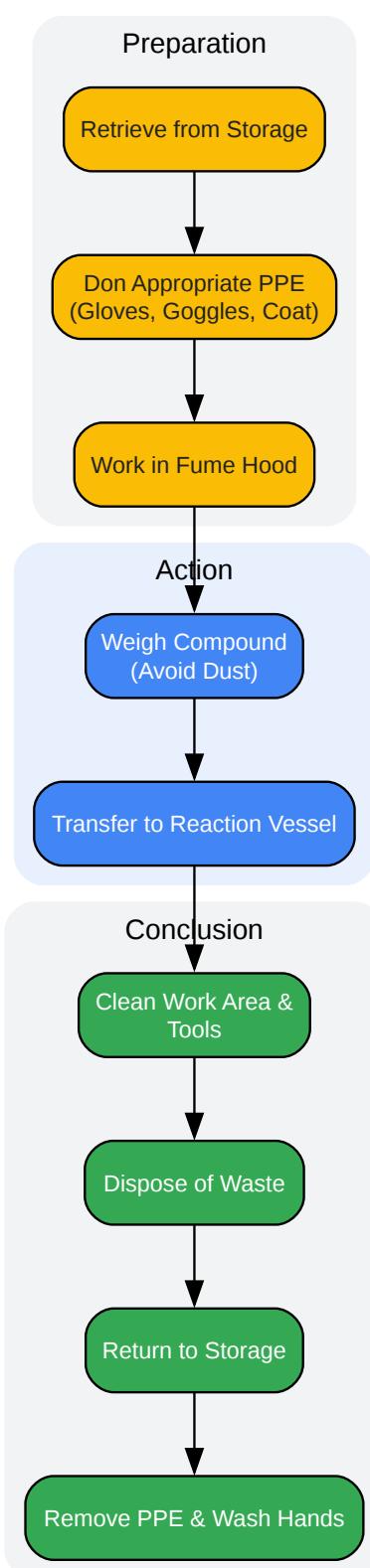
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Caption: Personal Protective Equipment (PPE) sequence before handling.

Safe Weighing and Dispensing Protocol

This protocol is designed to prevent contamination and personnel exposure.

- Preparation: Designate a specific area within the fume hood for dispensing. Place a weigh boat or appropriate container on the analytical balance.
- Tare Balance: Close the balance draft shield doors and tare the balance.
- Transfer: Open the stock container inside the fume hood. Use a clean spatula to carefully transfer the desired amount of powder to the weigh boat. Avoid scooping in a manner that creates airborne dust.
- Weighing: Close the draft shield doors and record the mass.
- Closure: Securely close the stock container immediately after dispensing.
- Cleanup: Use a small brush or a specialized laboratory vacuum to clean any residual powder from the balance and surrounding area within the fume hood. Dispose of the weigh boat and any contaminated wipes as hazardous waste.
- Hand Washing: After the procedure is complete and PPE has been removed, wash hands thoroughly with soap and water.^[9]



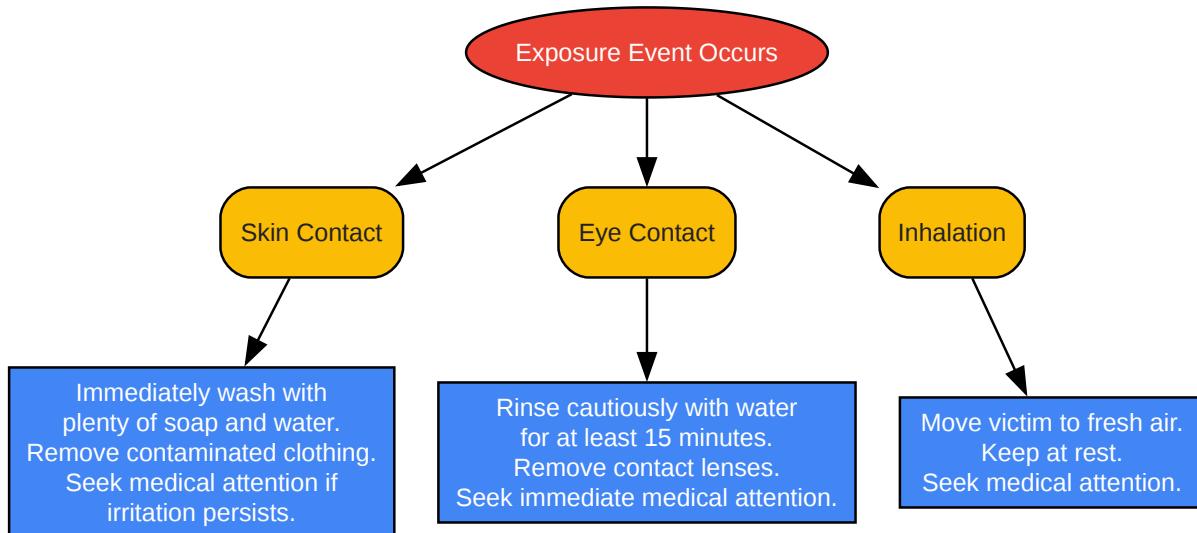
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Caption: A logical workflow for the safe handling of the compound.

Section 4: Emergency Protocols

Immediate and correct response to an emergency can significantly reduce the severity of an incident.

Exposure Response



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Caption: Decision tree for responding to personnel exposure events.

Detailed First-Aid Measures:[\[7\]](#)[\[9\]](#)

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do so. Seek immediate medical attention.
- Skin Contact: Wash off immediately with plenty of soap and water while removing all contaminated clothing and shoes. Get medical attention if irritation develops or persists.
- Inhalation: Remove the victim to fresh air and keep at rest in a position comfortable for breathing. If you feel unwell, call a poison center or doctor. If the victim is not breathing, provide artificial respiration.

- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Accidental Release (Spill) Protocol

This protocol is for minor incidental spills that can be handled by trained laboratory personnel. For major spills, evacuate the area and contact emergency services.[\[12\]](#)[\[13\]](#)

Minor Spill Cleanup Procedure:

- Alert & Secure: Alert personnel in the immediate area. Restrict access to the spill location.
[\[14\]](#)
- Assess: Ensure the spill is minor and that you have the correct PPE and materials to clean it up. Ensure ventilation is adequate.
- PPE: Don the appropriate PPE as described in Section 3.2, including respiratory protection.
- Containment: Prevent the powder from spreading further.
- Cleanup: Gently sweep or scoop up the spilled solid material and place it into a suitable, labeled container for hazardous waste disposal.[\[9\]](#)[\[10\]](#) Avoid actions that generate dust. Do not use a standard vacuum cleaner.
- Decontamination: Once the bulk material is removed, wipe the spill area with a cloth dampened with soapy water. Collect the cloth and any contaminated materials for disposal as hazardous waste.[\[14\]](#)
- Disposal: Seal and label the waste container. Dispose of it through your institution's hazardous waste management program.[\[9\]](#)

Section 5: Storage and Waste Disposal

Storage Conditions

Proper storage is crucial for maintaining the compound's stability and preventing accidental release.

- Store in a cool, dry, and well-ventilated area away from incompatible substances like strong oxidizing agents.[1][9]
- Keep the container tightly closed when not in use.[1][9]

Waste Management

All waste containing this compound, including empty containers, contaminated PPE, and cleanup materials, must be treated as hazardous waste.

- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with all local, regional, and national regulations.[9][14] Do not empty into drains. [9] Chemical waste generators are responsible for ensuring complete and accurate classification and disposal.[9]

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